

Application of N-Desmethyltamoxifen Hydrochloride in Drug Metabolism Studies: Notes and Protocols

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Compound of Interest

Compound Name: *N*-Desmethyltamoxifen hydrochloride

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Introduction

N-Desmethyltamoxifen is the primary metabolite of tamoxifen, a widely used selective estrogen receptor modulator (SERM) for the treatment and prevention of estrogen receptor-positive breast cancer. The metabolism of tamoxifen is crucial as it is a prodrug, and its therapeutic efficacy is dependent on its conversion to active metabolites. **N-Desmethyltamoxifen hydrochloride**, a stable salt form, serves as a critical tool in drug metabolism studies to understand the pharmacokinetic profile of tamoxifen, its potential for drug-drug interactions, and the mechanisms of its bioactivation. This document provides detailed application notes and experimental protocols for the use of **N-Desmethyltamoxifen hydrochloride** in such studies.

N-Desmethyltamoxifen is formed from tamoxifen primarily through N-demethylation, a reaction catalyzed by cytochrome P450 (CYP) enzymes, predominantly CYP3A4 and CYP3A5.^{[1][2][3]} It is further metabolized by CYP2D6 to the highly potent antiestrogenic metabolite, endoxifen (4-hydroxy-*N*-desmethyltamoxifen), which is considered a key mediator of tamoxifen's therapeutic effect.^{[1][4][5][6]} Due to its central role in the metabolic pathway and its own biological activities, including the inhibition of protein kinase C (PKC) and effects on ceramide metabolism, studying N-Desmethyltamoxifen is essential for a comprehensive understanding of tamoxifen's pharmacology.^[7]

Data Presentation

Table 1: Plasma Concentrations of Tamoxifen and N-Desmethyltamoxifen in Patients

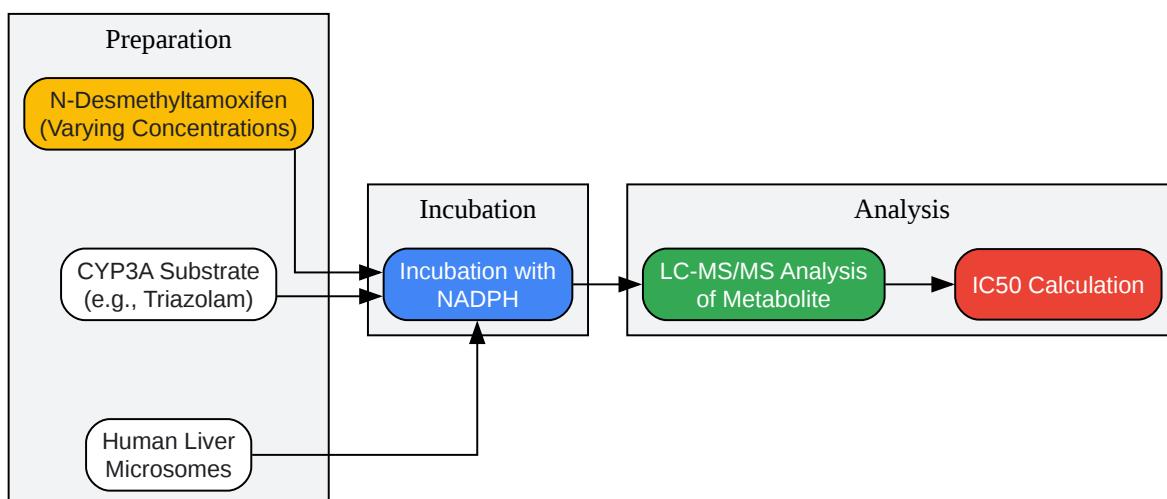
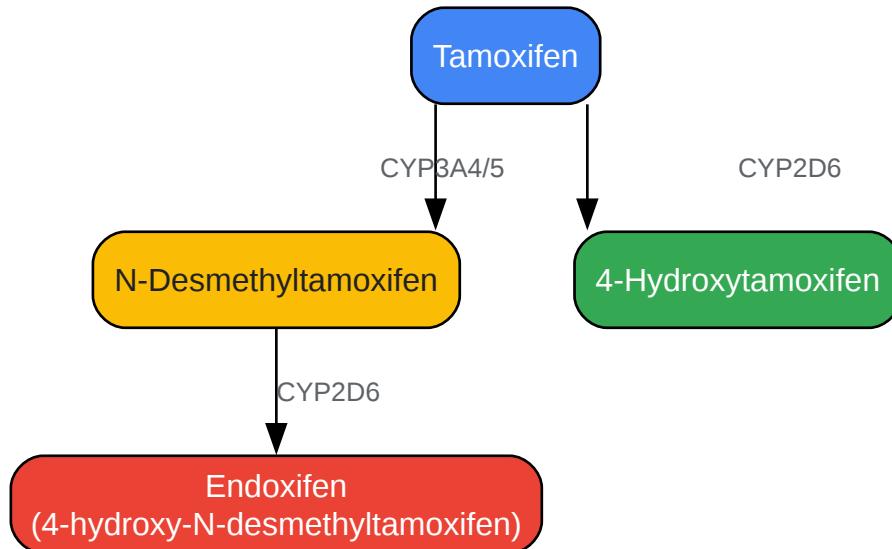
Dosage Regimen	Tamoxifen Concentration (ng/mL)	N- Desmethyltamoxife n Concentration (ng/mL)	Reference
20 mg once daily for 3 months	122 (range: 71–183)	353 (range: 152–706)	[8]
10 mg twice daily for 3 months	120 (range: 67–183)	336 (range: 148–654)	[8]

Table 2: Inhibitory Potency (IC50) of N-Desmethyltamoxifen and Related Compounds

Compound	Target	Assay System	IC50 Value	Reference
N-Desmethyltamoxifen	P-glycoprotein (rhodamine-123 transport)	Caco-2 cell monolayers	26 μ M	[9][10]
Tamoxifen	P-glycoprotein (rhodamine-123 transport)	Caco-2 cell monolayers	29 μ M	[9][10]
4-Hydroxytamoxifen	P-glycoprotein (rhodamine-123 transport)	Caco-2 cell monolayers	7.4 μ M	[9][10]
N-Desmethyltamoxifen	CYP3A (alpha-hydroxy-triazolam formation)	Human liver microsomes	$10.2 \pm 1.7 \mu$ M	[9][10]
N-Desmethyltamoxifen	CYP3A (4-hydroxy-triazolam formation)	Human liver microsomes	$9.2 \pm 1.5 \mu$ M	[9][10]
Tamoxifen	CYP3A (alpha-hydroxy-triazolam formation)	Human liver microsomes	$23.5 \pm 3.9 \mu$ M	[9][10]
Tamoxifen	CYP3A (4-hydroxy-triazolam formation)	Human liver microsomes	$18.4 \pm 5.3 \mu$ M	[9][10]
4-Hydroxytamoxifen	CYP3A (alpha-hydroxy-triazolam formation)	Human liver microsomes	$2.6 \pm 0.5 \mu$ M	[9][10]
4-Hydroxytamoxifen	CYP3A (4-hydroxy-	Human liver microsomes	$2.7 \pm 0.3 \mu$ M	[9][10]

n triazolam formation)

Signaling Pathways and Experimental Workflows



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